

3-Bromo-5-(trifluoromethoxy)benzoic acid safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3-Bromo-5-(trifluoromethoxy)benzoic acid
Cat. No.:	B1273186

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An In-depth Technical Guide to 3-Bromo-5-(trifluoromethoxy)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-(trifluoromethoxy)benzoic acid**, a key intermediate in the synthesis of complex pharmaceutical molecules. Its unique trifluoromethoxy group offers functional diversity, making it a valuable building block in medicinal chemistry and material science. This document outlines its chemical and physical properties, safety information, a detailed synthesis protocol, and its potential applications.

Compound Identification and Properties

This section details the fundamental chemical and physical characteristics of **3-Bromo-5-(trifluoromethoxy)benzoic acid**, providing essential data for laboratory and research applications.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	453565-90-7	[1]
Molecular Formula	C8H4BrF3O3	[1]
Molecular Weight	285.01 g/mol	[1]
Appearance	Solid	
Melting Point	87 - 89 °C	

Safety Data Sheet (SDS) Summary

A thorough understanding of the safety profile of a chemical is paramount for its handling and use in a research environment. This section summarizes the key safety information for **3-Bromo-5-(trifluoromethoxy)benzoic acid**.

Table 2: Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315 - Causes skin irritation
Eye Irritation	2A	H319 - Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335 - May cause respiratory irritation

Table 3: Precautionary Statements (GHS)

Type	Code	Statement
Prevention	P261	Avoid breathing dust, mist, spray.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage		Store in a dry, cool, and well-ventilated area. Keep container closed when not in use.
Disposal		Dispose of contents/container in accordance with licensed collector's sorting instructions.

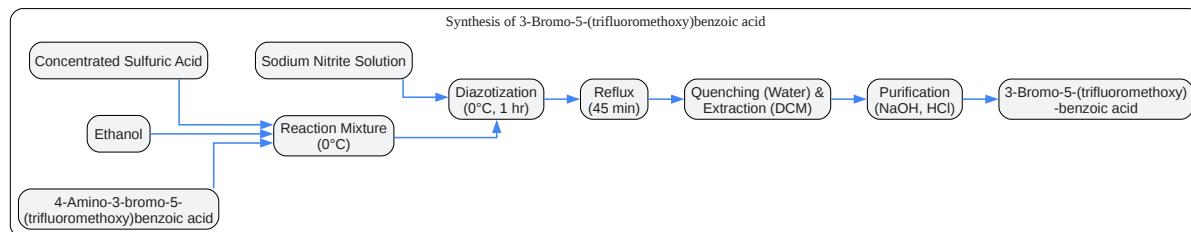
Experimental Protocols

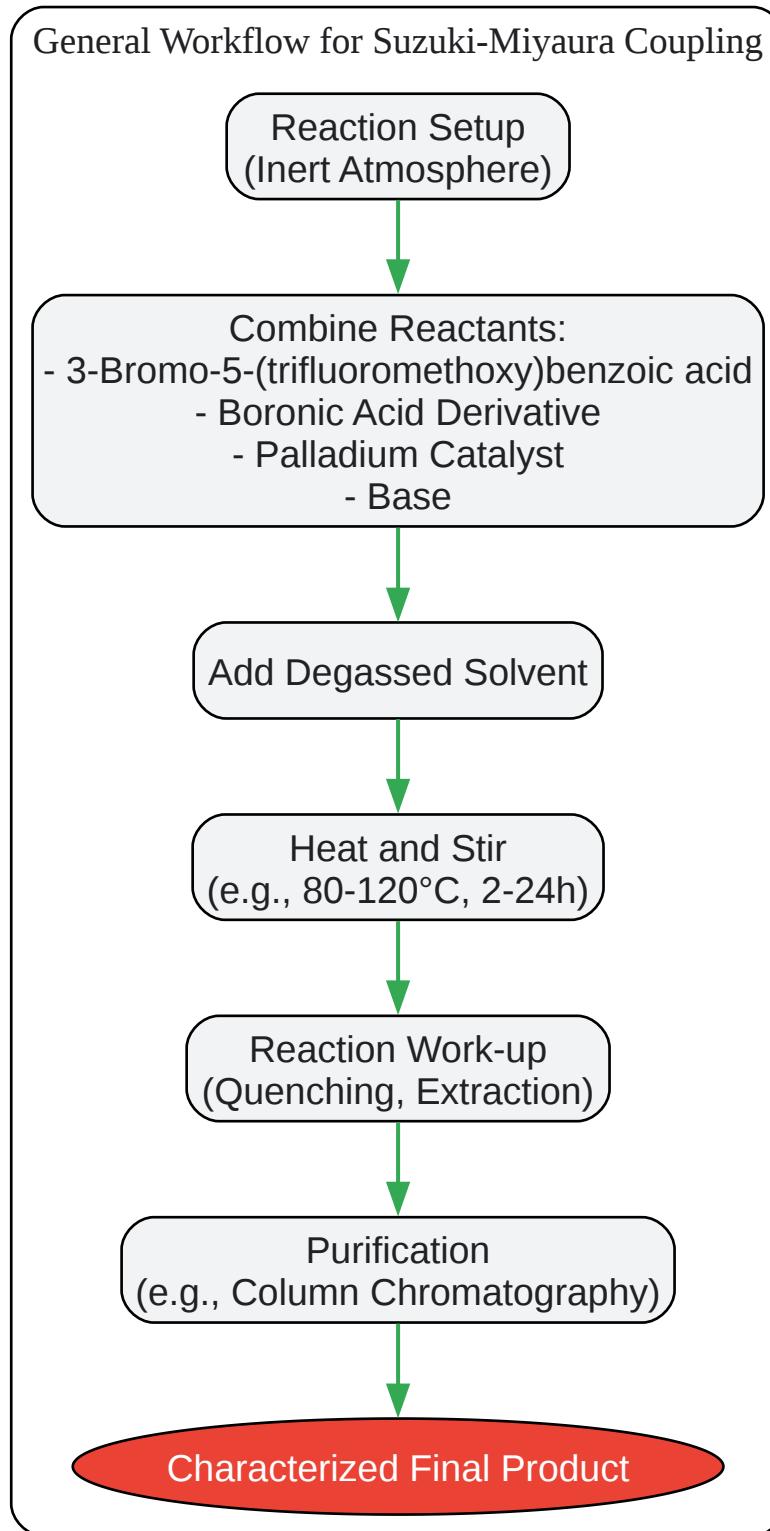
Synthesis of 3-Bromo-5-(trifluoromethoxy)benzoic acid

A detailed protocol for the synthesis of **3-Bromo-5-(trifluoromethoxy)benzoic acid** is provided below, based on established chemical literature.

Experimental Procedure:

- Initial Reaction Mixture: In a suitable reaction vessel, **4-Amino-3-bromo-5-(trifluoromethoxy)benzoic acid** (1.5 g, 5 mmol) is mixed with ethanol (15 mL) at 0 °C.
- Acidification: Concentrated sulfuric acid (2.26 g, 10.2 mmol) is slowly added to the mixture.
- Diazotization: An aqueous solution (1.2 mL) of sodium nitrite (0.38 g, 5.5 mmol) is added dropwise at 0 °C over a period of 1 hour.
- Reaction Progression: The reaction mixture is gradually warmed to room temperature and then heated to reflux for 45 minutes.
- Quenching and Extraction: The reaction is terminated by the addition of water. The mixture is then extracted with dichloromethane, and the organic phase is separated.
- Purification: The dichloromethane layer is dried and concentrated to yield the crude product. The crude product is dissolved in a 1M sodium hydroxide solution and extracted with ether to remove impurities. The aqueous phase is then acidified with 2M HCl to a pH of 2, leading to the precipitation of the solid product.
- Final Product: The precipitate is filtered and dried to give the target product, **3-bromo-5-(trifluoromethoxy)benzoic acid**.





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References

- 1. benchchem.com [benchchem.com]
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Phone: (601) 213-4426
Email: info@benchchem.com